

Chemical structure and properties of Pseudoginsenoside-F11.

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Compound of Interest

Compound Name: Pseudoginsenoside-F11

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Pseudoginsenoside-F11: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Pseudoginsenoside-F11 (PF11), an ocotillol-type tetracyclic triterpenoid saponin, is a prominent bioactive constituent isolated from American ginseng (*Panax quinquefolius*). This technical guide provides an in-depth overview of the chemical structure and diverse pharmacological properties of PF11, with a focus on its anti-inflammatory, neuroprotective, and anti-diabetic activities. Detailed experimental protocols for key assays are provided, and associated signaling pathways and experimental workflows are visually represented. All quantitative data are summarized for clarity and comparative analysis.

Chemical Structure and Physicochemical Properties

Pseudoginsenoside-F11, also known as Ginsenoside A1, is a dammarane-type saponin. Its unique structure, which distinguishes it from ginsenosides found in Asian ginseng (*Panax ginseng*), is characterized by a four-ring rigid skeleton.

Property	Value	Source
Synonyms	Ginsenoside A1, PF11	[1](2)
CAS Number	69884-00-0	[1](2)
Molecular Formula	C ₄₂ H ₇₂ O ₁₄	[1](2)
Molecular Weight	801.01 g/mol	[1](2)
Appearance	White to light yellow solid	[1](2)
Solubility	DMSO: 50 mg/mL	[1](2)
SMILES	C--INVALID-LINK--(C-- INVALID-LINK----INVALID- LINK--[C@@H]3O)([H]) [C@@H]3O--INVALID-LINK---- INVALID-LINK--[C@H]4O)([H]) [C@@H]4O">C@H[C@@]5([H])C6(C)C)--INVALID-LINK-- [C@]1([H])--INVALID-LINK-- (O)C)CC7)C) ([H])CC2">C@@([H]) [C@]5(CC[C@@H]6O)C	[1](2)

Pharmacological Properties

PF11 exhibits a wide range of pharmacological activities, making it a compound of significant interest for drug development.

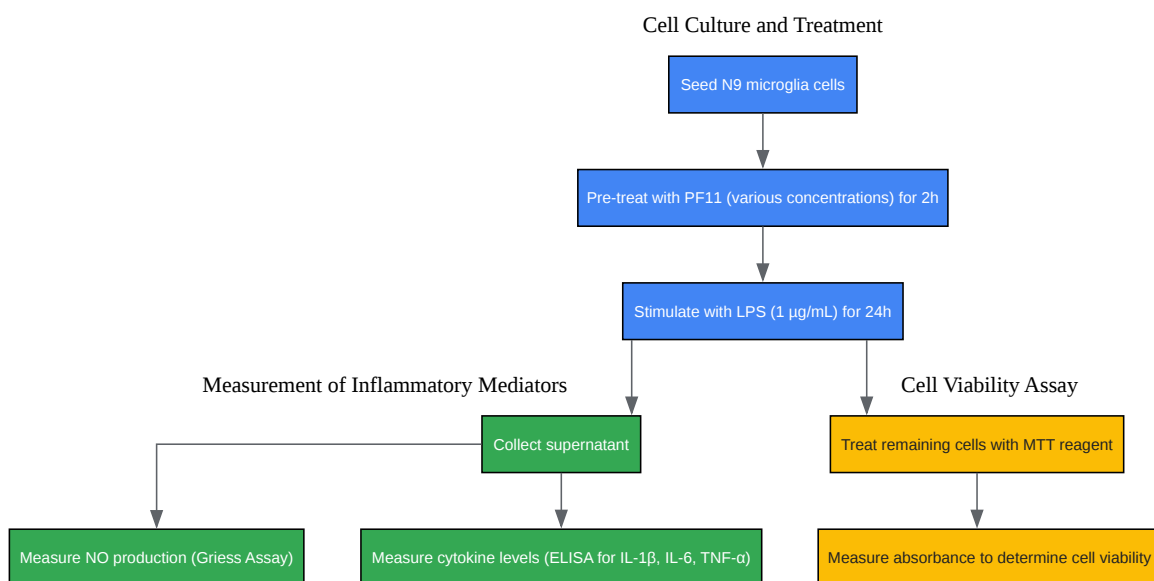
Activity	Description	Key Findings
Anti-inflammatory	PF11 demonstrates potent anti-inflammatory effects by inhibiting the production of various pro-inflammatory mediators.	Suppresses the release of ROS, NO, PGE ₂ , IL-1 β , IL-6, and TNF- α in LPS-stimulated microglial cells.[3]
Neuroprotective	PF11 protects neurons from damage in various models of neurological disorders.	Mitigates learning and memory deficits, reduces neuronal apoptosis, and alleviates oxidative stress in models of Alzheimer's and Parkinson's disease.[1][4]
Anti-diabetic	PF11 acts as a partial agonist of Peroxisome Proliferator-Activated Receptor Gamma (PPAR γ), a key regulator of glucose metabolism.	Promotes adipocyte differentiation and enhances adiponectin secretion, suggesting potential for type 2 diabetes treatment.[3]
Antioxidative	PF11 exhibits significant antioxidative properties.	Reduces the production of reactive oxygen species (ROS) and enhances the activity of antioxidant enzymes.[3]

Experimental Protocols

Anti-inflammatory Activity Assays

This protocol details the methodology to assess the anti-inflammatory effects of PF11 on lipopolysaccharide (LPS)-stimulated N9 microglial cells.

Experimental Workflow:



Preparation of Conditioned Medium

Treat N9 microglia with LPS \pm PF11 for 24h

Collect supernatant (Conditioned Medium)

Neuroblastoma Cell Treatment

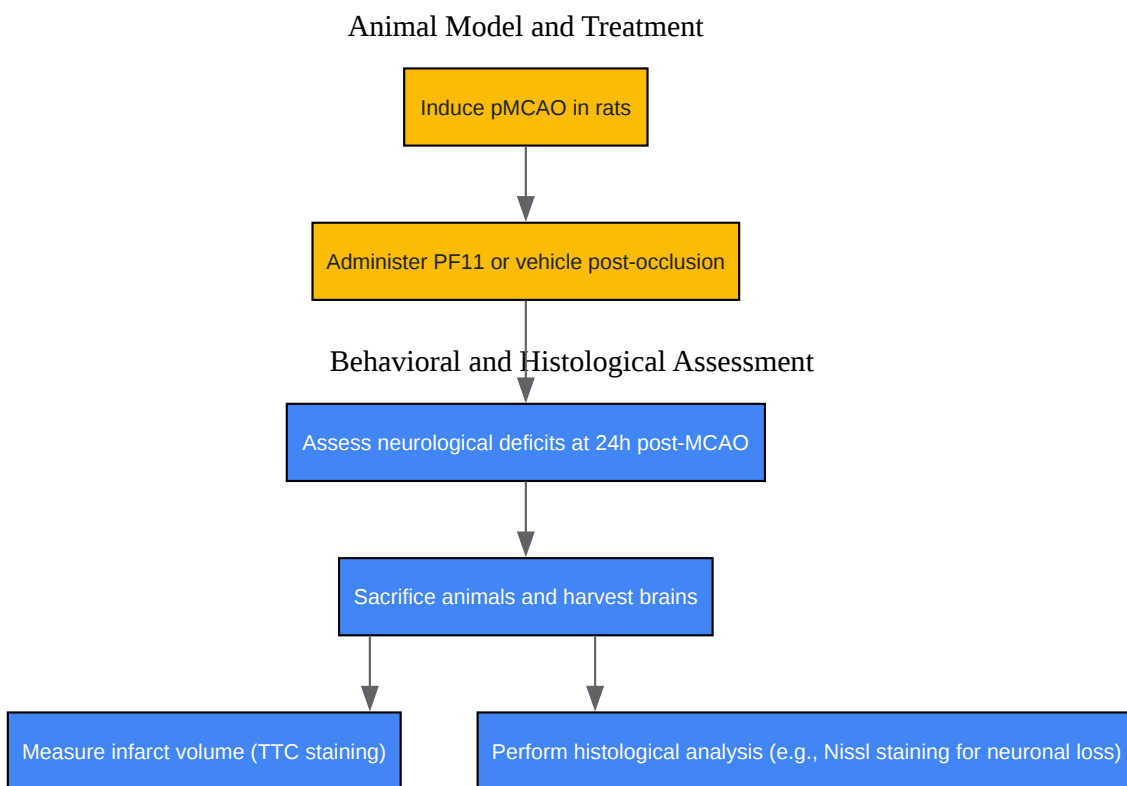
Culture SH-SY5Y neuroblastoma cells

Treat SH-SY5Y cells with the conditioned medium for 24h

Assessment of Neuroprotection

Measure SH-SY5Y cell viability (MTT Assay)

Assess apoptosis (e.g., TUNEL staining or caspase-3 activity assay)



Cell Differentiation

Culture 3T3-L1 preadipocytes to confluence



Induce differentiation with a standard cocktail \pm PF11



Maintain cells in culture for 8-10 days

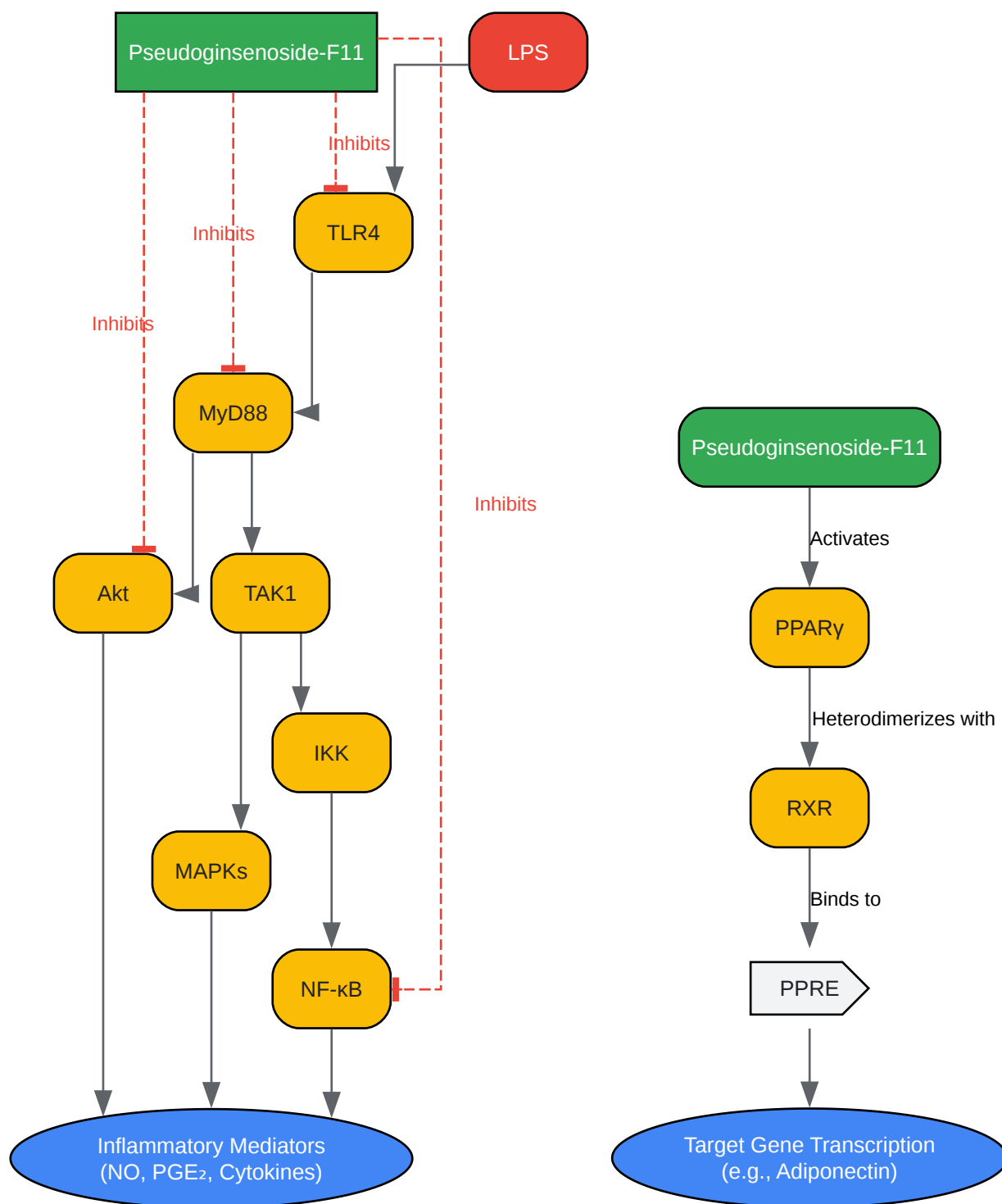


Assessment of Adipogenesis

Stain lipid droplets with Oil Red O



Quantify lipid accumulation by spectrophotometry



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